

Philanthotoxin 343 vs. Philanthotoxin 433: A Comparative Technical Guide

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Compound of Interest

Compound Name: Philanthotoxin 343

Cat. No.: B039273

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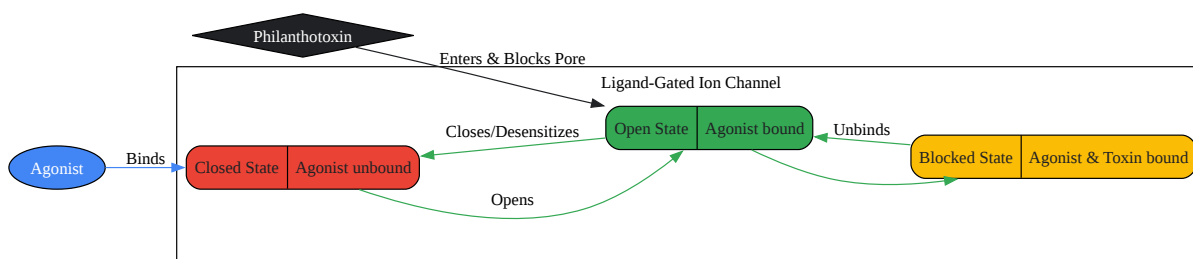
This in-depth technical guide provides a comprehensive comparison of **Philanthotoxin 343** (PhTX-343) and Philanthotoxin 433 (PhTX-433), two potent polyamine toxins known for their inhibitory activity on excitatory ligand-gated ion channels. This document summarizes their chemical structures, mechanisms of action, and pharmacological activities, with a focus on quantitative data and detailed experimental methodologies.

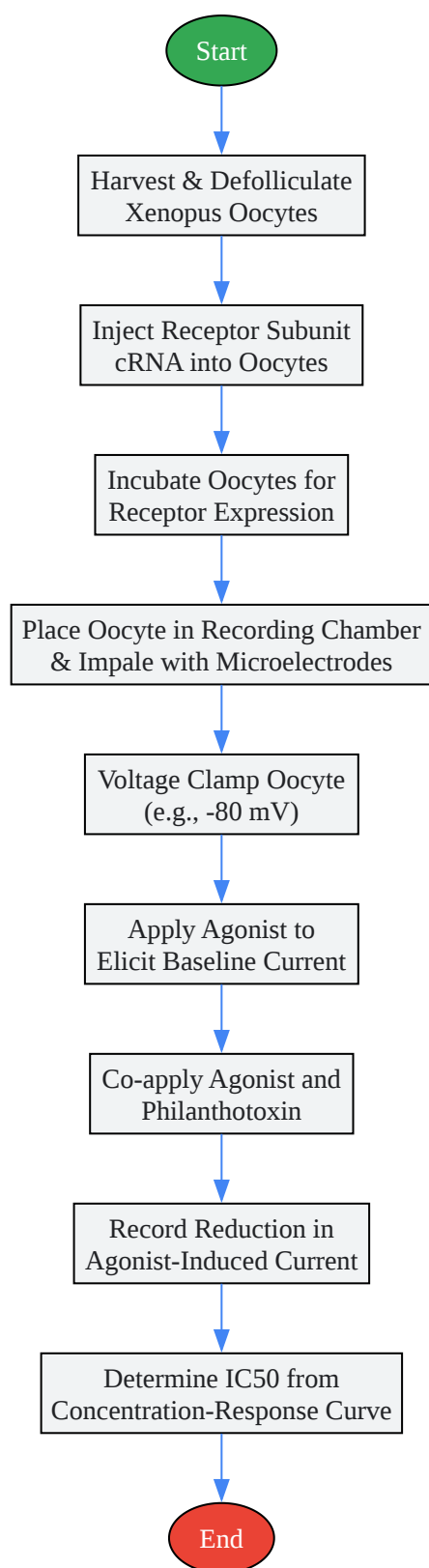
Introduction

Philanthotoxins are components of the venom of the Egyptian solitary wasp, *Philanthus triangulum*.^[1] The naturally occurring δ -philanthotoxin, also known as PhTX-433, is the most active of these toxins.^[1] Both PhTX-433 and its synthetic analogue, PhTX-343, are non-selective, non-competitive antagonists of ionotropic glutamate receptors (iGluRs) and nicotinic acetylcholine receptors (nAChRs).^{[1][2][3][4]} Their ability to block these receptors, which are crucial for synaptic transmission, results in the paralysis of the wasp's prey.^[1] The modular structure of philanthotoxins, consisting of a hydrophobic head, a central amino acid residue, and a hydrophilic polyamine tail, allows for the synthesis of numerous analogues with varying selectivity and potency, making them valuable tools in neuropharmacology and drug discovery.^{[1][2][3]}

Chemical Structures

The primary difference between PhTX-433 and PhTX-343 lies in the arrangement of the polyamine tail. PhTX-433 contains a thermospermine moiety, while PhTX-343 has a spermine moiety. This structural variation is explicitly shown in the number designations, which represent the number of methylene groups between the nitrogen atoms in the polyamine chain.





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